

# Mass Spectrometry of Allyl o-Tolyl Ether: A Technical Guide

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## Compound of Interest

Compound Name: *Allyl o-tolyl ether*

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry analysis of **Allyl o-tolyl ether** (2-allyloxytoluene). The information presented herein is essential for researchers and professionals involved in the identification, characterization, and quantification of this compound in various matrices. This guide covers its mass spectral data, a detailed experimental protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS), and a proposed fragmentation pathway.

## Compound Information

- Compound Name: **Allyl o-tolyl ether**
- Synonyms: o-Allyloxytoluene, 2-Allyloxytoluene, 1-(Allyloxy)-2-methylbenzene[1]
- Chemical Formula:  $C_{10}H_{12}O$ [1]
- Molecular Weight: 148.20 g/mol [1]
- CAS Number: 936-72-1[1]

## Mass Spectral Data

The mass spectrum of **Allyl o-tolyl ether** is characterized by a distinct fragmentation pattern under electron ionization (EI). The following table summarizes the major mass-to-charge ratios

( $m/z$ ) and their relative intensities. The base peak, the most abundant ion, is observed at  $m/z$  41.

$m/z$	Relative Intensity (%)	Proposed Ion Structure
148	25	$[M]^+$ (Molecular Ion)
107	100	$[M - C_3H_5]^+$
91	30	$[C_7H_7]^+$
77	15	$[C_6H_5]^+$
41	85	$[C_3H_5]^+$

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section outlines a typical experimental protocol for the analysis of **Allyl o-tolyl ether** using GC-MS.

### Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **Allyl o-tolyl ether** (1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- **Working Standards:** Create a series of working standards by serially diluting the stock solution to the desired concentration range (e.g., 1-100  $\mu\text{g/mL}$ ).
- **Sample Extraction (for matrix-based samples):** For samples in a complex matrix (e.g., biological fluids, environmental samples), a liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to isolate the analyte of interest.

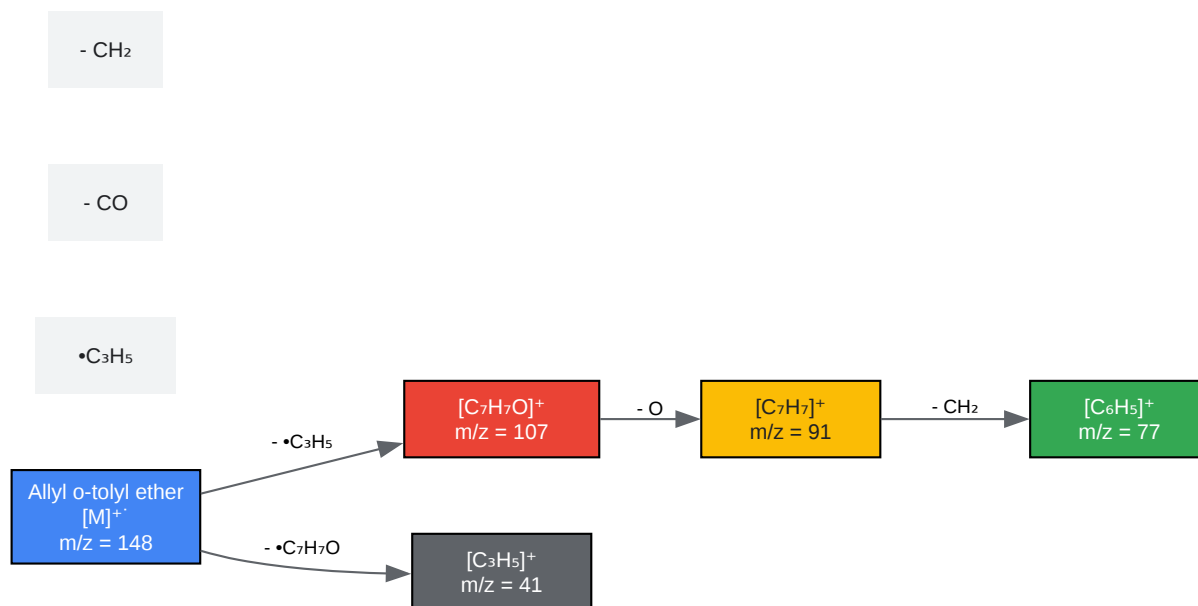
### GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** Agilent 7890B GC or equivalent.
- **Mass Spectrometer:** Agilent 5977A MSD or equivalent.

- GC Column: A non-polar or medium-polarity capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness), is recommended.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1  $\mu$ L.
- Injection Mode: Splitless.
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes.
  - Ramp: Increase to 280°C at a rate of 10°C/min.
  - Final hold: Hold at 280°C for 5 minutes.
- MS Ion Source: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Mass Scan Range: m/z 35-300.

## Fragmentation Pathway of Allyl o-Tolyl Ether

The fragmentation of **Allyl o-tolyl ether** upon electron ionization is proposed to follow several key pathways, as illustrated in the diagram below. The initial event is the formation of the molecular ion (m/z 148). The major fragmentation routes involve cleavage of the allyl group and rearrangements.



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Caption: Proposed fragmentation pathway of **Allyl o-tolyl ether** under electron ionization.

The primary fragmentation involves the loss of an allyl radical ( $\bullet C_3H_5$ ) from the molecular ion to form the stable oxonium ion at  $m/z$  107. Subsequent loss of an oxygen atom leads to the tropylium ion at  $m/z$  91. Further fragmentation of the tropylium ion by loss of a methylene group ( $CH_2$ ) can produce the phenyl cation at  $m/z$  77. An alternative pathway involves the formation of the allyl cation at  $m/z$  41 through the cleavage of the ether bond with charge retention on the allyl fragment.

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## References

- 1. Allyl o-tolyl ether [webbook.nist.gov]

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